

In-Depth Technical Guide to Safety Precautions and Handling of Tempol-d17,15N

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Compound of Interest

Compound Name: Tempol-d17,15N

Cat. No.: B12398469

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety precautions, handling guidelines, and experimental considerations for **Tempol-d17,15N**, a deuterated and nitrogen-15 labeled stable nitroxide. Given the limited specific data for this isotopic variant, this document leverages information from its unlabeled counterpart, Tempol (4-Hydroxy-TEMPO), to ensure a thorough safety and handling protocol.

Chemical and Physical Properties

Tempol-d17,15N is a stable radical primarily used as a superoxide dismutase (SOD) mimetic to neutralize reactive oxygen species (ROS) in research settings. Its isotopic labeling makes it a valuable tool in pharmacokinetic and metabolic studies, as well as in Electron Paramagnetic Resonance (EPR) imaging.

Property	Value	Source
Chemical Name	4-Hydroxy-2,2,6,6-tetramethylpiperidine-d17-1-15N-oxyl	Vendor Data
Synonyms	4-Hydroxy-TEMPO-d17,15N, Tempol-d17,15N	Vendor Data
CAS Number	90429-66-6	Vendor Data
Molecular Formula	C ₉ H ₁₇ ¹⁵ NO ₂	Vendor Data
Molecular Weight	190.34 g/mol	Vendor Data
Appearance	Light yellow to yellow solid	Vendor Data
Purity	Typically ≥98%	Vendor Data
Melting Point	69-71 °C (for unlabeled Tempol)	Sigma-Aldrich

Safety and Hazard Information

The hazard profile of **Tempol-d17,15N** is extrapolated from the Safety Data Sheets (SDS) of Tempol. It is classified as hazardous and requires careful handling.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure), Oral	2	H373: May cause damage to organs (Liver, Spleen) through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if dust is generated or if working in a poorly ventilated area.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Tempol-d17,15N** and ensure the safety of laboratory personnel.

Condition	Guideline
Handling	- Handle in a well-ventilated area, preferably in a chemical fume hood.- Avoid generating dust.- Avoid contact with skin, eyes, and clothing.- Wash hands thoroughly after handling.
Storage (Powder)	- Store at -20°C for long-term stability (up to 3 years).- Can be stored at 4°C for shorter periods (up to 2 years).- Keep container tightly sealed in a dry and dark place.
Storage (In Solvent)	- Store at -80°C for up to 6 months.- Store at -20°C for up to 1 month.
Incompatible Materials	Strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measure
Ingestion	- Do NOT induce vomiting.- Rinse mouth with water.- Seek immediate medical attention.
Inhalation	- Move the person to fresh air.- If not breathing, give artificial respiration.- Seek medical attention if symptoms persist.
Skin Contact	- Immediately flush skin with plenty of water for at least 15 minutes.- Remove contaminated clothing.- Seek medical attention if irritation develops.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids.- Remove contact lenses, if present and easy to do.- Seek immediate medical attention.

Accidental Release and Disposal

Procedure	Guideline
Accidental Release	- Wear appropriate PPE.- Sweep up the spilled solid material, avoiding dust generation.- Place in a sealed container for disposal.
Disposal	- Dispose of waste in accordance with local, state, and federal regulations.- Do not allow to enter drains or waterways.

Experimental Protocols

The following are general protocols for the use of **Tempol-d17,15N** in research. Specific concentrations and methodologies should be optimized for each experimental setup.

Solution Preparation for In Vitro Studies

- **Stock Solution:** Prepare a high-concentration stock solution in an appropriate solvent. Dimethyl sulfoxide (DMSO) is commonly used. For example, dissolve 10 mg of **Tempol-d17,15N** in 1 mL of DMSO to create a 10 mg/mL stock solution.
- **Working Solution:** Dilute the stock solution in cell culture medium to the desired final concentration immediately before use.

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Administration in Animal Models (Mouse)

The following administration routes and dosages have been reported for Tempol in mice and can serve as a starting point for studies with **Tempol-d17,15N**.

Administration Route	Dosage Range	Notes
Intraperitoneal (i.p.)	10 - 275 mg/kg	Commonly used for systemic delivery.
Intravenous (i.v.)	1 - 100 mg/kg	For rapid systemic distribution.
Subcutaneous (s.c.)	275 mg/kg	Provides a slower release profile compared to i.v.
Topical (Oral Gel/Mouthwash)	Varies	For localized effects in the oral cavity.

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Electron Paramagnetic Resonance (EPR) Imaging

Tempol-d17,15N is used as a spin probe in EPR imaging to visualize its distribution and redox status in biological systems.

- **Probe Administration:** Administer **Tempol-d17,15N** to the animal model via an appropriate route (e.g., i.v. injection).
- **EPR Imaging:** Place the animal in the EPR spectrometer and acquire images over time. The signal intensity will reflect the concentration and redox state of the probe.
- **Data Analysis:** Analyze the EPR spectra to differentiate the signal of **Tempol-d17,15N** from other radicals and to quantify its distribution and reduction rate.

Mechanism of Action and Signaling Pathways

Tempol-d17,15N acts as a SOD mimetic, catalyzing the dismutation of superoxide radicals (O_2^-) into hydrogen peroxide (H_2O_2) and oxygen (O_2). This activity reduces oxidative stress and modulates various downstream signaling pathways.

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The reduction of superoxide by **Tempol-d17,15N** has several downstream consequences that contribute to its protective effects.

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This technical guide provides a foundation for the safe and effective use of **Tempol-d17,15N** in a research setting. Researchers should always consult the most recent Safety Data Sheet provided by the supplier and adhere to all institutional and regulatory guidelines.

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